

Otophyllósíde O: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Otophyllósíde O

Cat. No.: B1496093

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Abstract

Otophyllósíde O is a C21 steroidal glycoside isolated from the roots of *Cynanchum otophyllum*. This document provides a comprehensive technical overview of **Otophyllósíde O**, including its molecular characteristics. Due to the limited availability of research focused specifically on **Otophyllósíde O**, this guide also presents representative experimental protocols and potential signaling pathways based on studies of structurally similar C21 steroidal glycosides isolated from the same plant species. This information is intended to serve as a valuable resource for researchers and scientists engaged in natural product chemistry, drug discovery, and development, particularly in the areas of neuroprotection and oncology.

Molecular Profile of Otophyllósíde O

Otophyllósíde O belongs to the class of C21 steroidal glycosides, a group of natural products known for their diverse biological activities. The fundamental molecular details of **Otophyllósíde O** are summarized below.

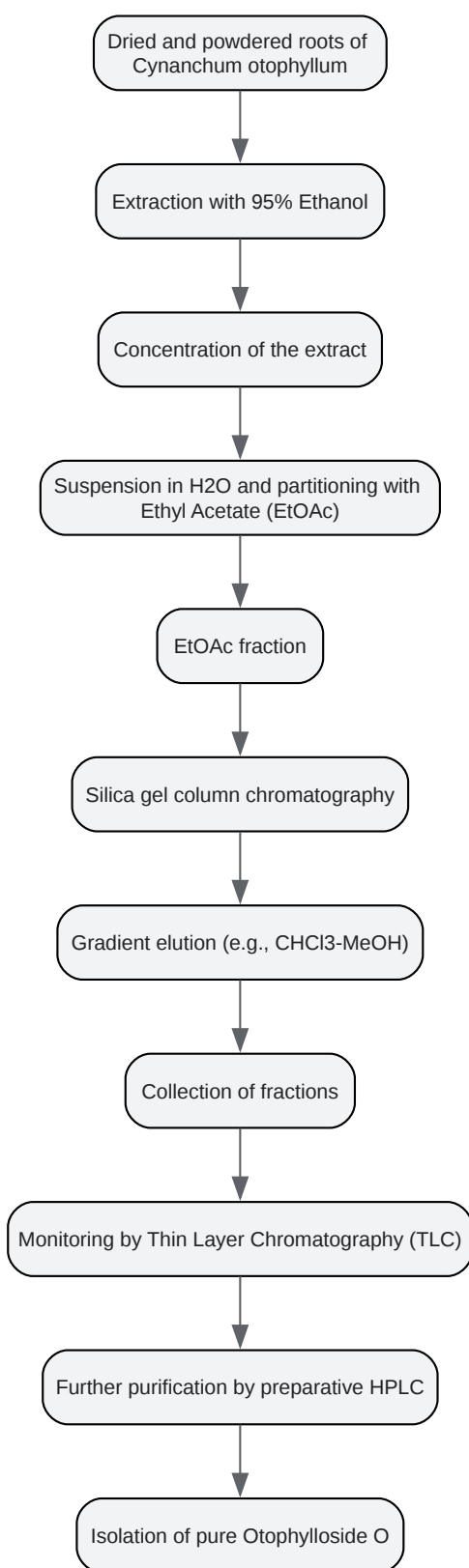
| Property | Value | Source |
|-------------------|---|-------------|
| Molecular Formula | C ₅₆ H ₈₄ O ₂₀ | [ChemFaces] |
| Molecular Weight | 1077.25 g/mol | [ChemFaces] |
| CAS Number | 1326583-08-7 | [ChemFaces] |
| Source Organism | Cynanchum otophyllum Schneid. | [ChemFaces] |
| Plant Part | Roots | [ChemFaces] |

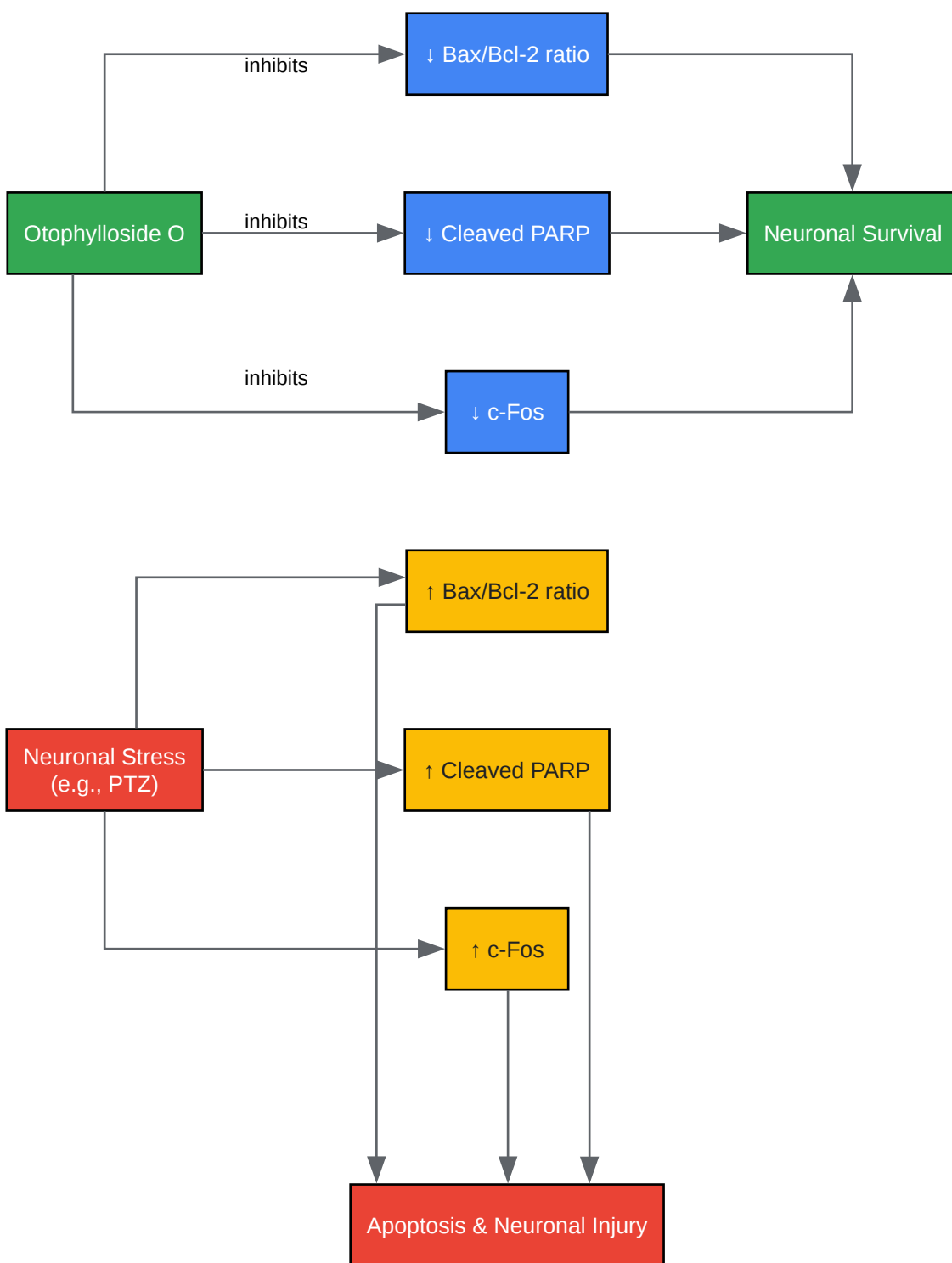
Representative Experimental Protocols

The following protocols are based on methodologies reported for the isolation and biological evaluation of C21 steroidal glycosides from *Cynanchum otophyllum* and are provided as a guide for researchers working with **Otophyllside O**.

Isolation and Purification of C21 Steroidal Glycosides

This protocol outlines a general procedure for the extraction and isolation of C21 steroidal glycosides from the roots of *Cynanchum otophyllum*.





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